

# what is Kathon 886 MW biocide

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## Compound Focus: Kathon 886

CAS No.: 55965-84-9

Cat. No.: S572685

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## Technical Specifications

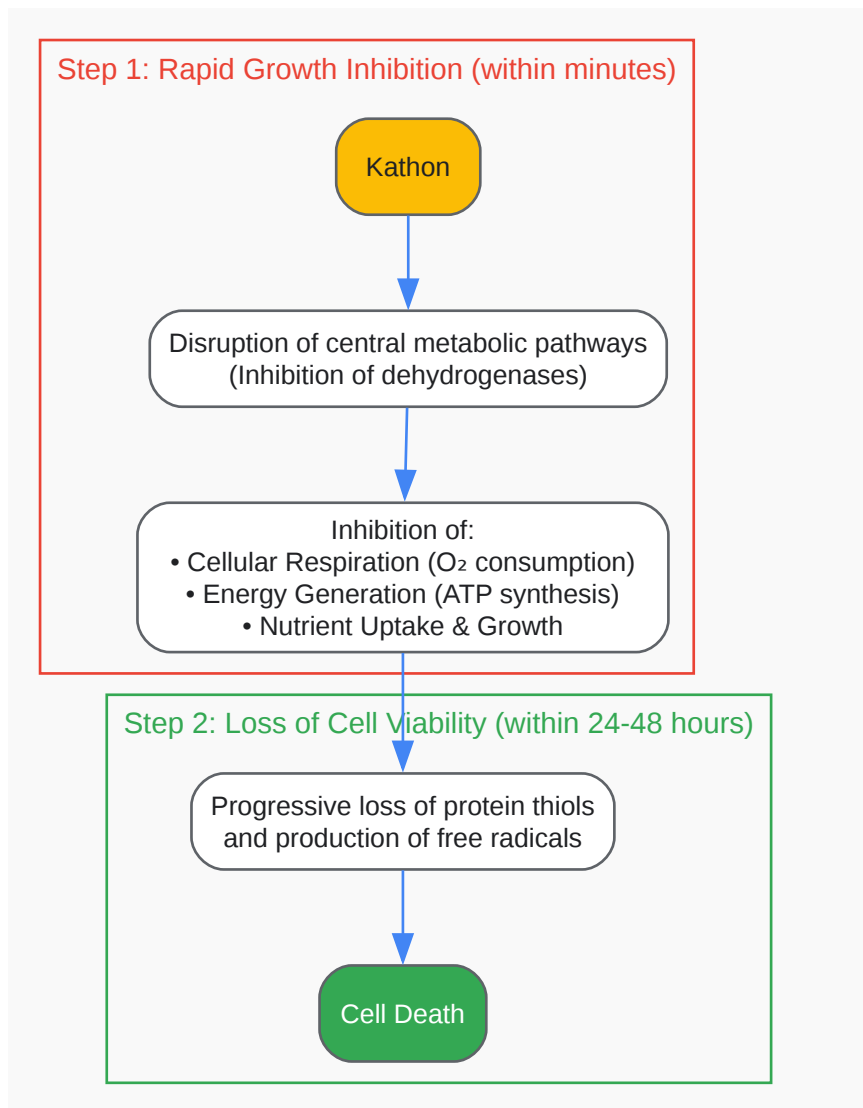
Specification	Details
Product Type	Biocides (Isothiazolinone-based) [1]
Delivery Form	Solution in water [1] [2]
Appearance	Colorless to light yellow liquid [2]
CAS Number	55965-84-9 [1] [2] [3]
Active Ingredients	Mixture of Methylchloroisothiazolinone (CIT) and Methylisothiazolinone (MIT) [3]
Active Ingredient Concentration	14% to 14.5% (in water) [2] [4]
Density	~1.19 g/cm <sup>3</sup> [2]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClN <sub>2</sub> O <sub>2</sub> S <sub>2</sub> [2] [3]
Molecular Weight	264.75 g/mol [2] [3]

## Efficacy Data & Application Guidelines

Aspect	Details
Effective Against	Bacteria (including odor-causing and some <i>Mycobacterium</i> strains), fungi (mold and yeast), endotoxin-producing bacteria [4].
Typical Use Concentration (Active Ingredient)	10 - 17 ppm for maintenance; 6.25 - 25 ppm for eradication in fouled systems [4].
Key Efficacy Findings	7-20 ppm a.i. prevented growth of <i>Mycobacterium chelonae</i> ; 9 ppm a.i. provided complete kill of 10 <sup>3</sup> bacteria/ml in a soluble oil fluid [4].
Contact Time	Metabolic inhibition within minutes; cell death within 24-48 hours [4].
Stability	Retains efficacy for 1-4 weeks; stable up to 60°C (140°F) and pH 9.2 [4].

## Mechanism of Action

**Kathon 886** MW functions through a rapid, two-step mechanism that disrupts core cellular functions in microorganisms [4].



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Figure 1: The two-step mechanistic pathway of **Kathon 886 MW** leading to microbial cell death.

## Experimental & Application Protocols

### Efficacy Testing Against Mycobacteria

A controlled laboratory study evaluated **Kathon 886 MW** performance against *Mycobacterium chelonae* (ATCC 14472) [4]:

- **Test System:** Dilute and full-strength nutrient broth.

- **Inoculum Level:**  $\sim 10^6$  CFU/ml of the *Mycobacterium* isolate.
- **Treatment:** **Kathon 886** MW at 7-20 ppm active ingredient.
- **Result:** Complete prevention of growth was observed.

## Eradication Study in Metalworking Fluid

Another study demonstrated the biocides efficacy in a soluble oil fluid [4]:

- **Initial Contamination:**  $10^3$  bacteria/ml.
- **Treatment:** **Kathon 886** MW at 9 ppm active ingredient.
- **Result:** The concentration was sufficient to provide complete kill of the bacterial population.

## Standard Application Guidelines

- **Metalworking Fluid Preservation:** For a non-fouled system, use 2.7 fluid ounces per 1,000 gallons of emulsion every 4 weeks. For a fouled system, an initial dose of 5.4-12.8 fl oz per 1,000 gallons is recommended [4].
- **Metal Cleaning Fluid Preservation:** Final use-dilution should contain 44 to 147 ppm (as supplied) or 6.25 to 25 ppm active isothiazolones [4].

## Stability & Compatibility Notes

The antimicrobial efficacy of **Kathon 886** MW can be influenced by system conditions [4]:

- **Stability Boosters:** Addition of copper (inorganic/organic) can improve stability; biosurfactants or chelants like EDTA may boost efficacy in challenging systems.
- **Compatibility Testing:** Laboratory or pilot tests are recommended prior to commercial use due to variations in coolant formulations [4].

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## References

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2. Kathon 886MW (14.5% in water) | Biocide [medchemexpress.com]
3. Methylchloroisothiazolinone/Methylisothiazolinone Mixture | TargetMol [targetmol.com]
4. - Ataman Kimya KATHON 886 MW [atamanchemicals.com]

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